

A Comparative Analysis of Metasilicic Acid and Orthosilicic Acid in Biological Systems

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Compound of Interest

Compound Name: **Metasilicic acid**

Cat. No.: **B074801**

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This guide provides a comprehensive comparison of **metasilicic acid** and orthosilicic acid, focusing on their roles and activities within biological systems. The information presented is supported by experimental data to aid in research and development involving silicon-based compounds.

Chemical and Structural Differences

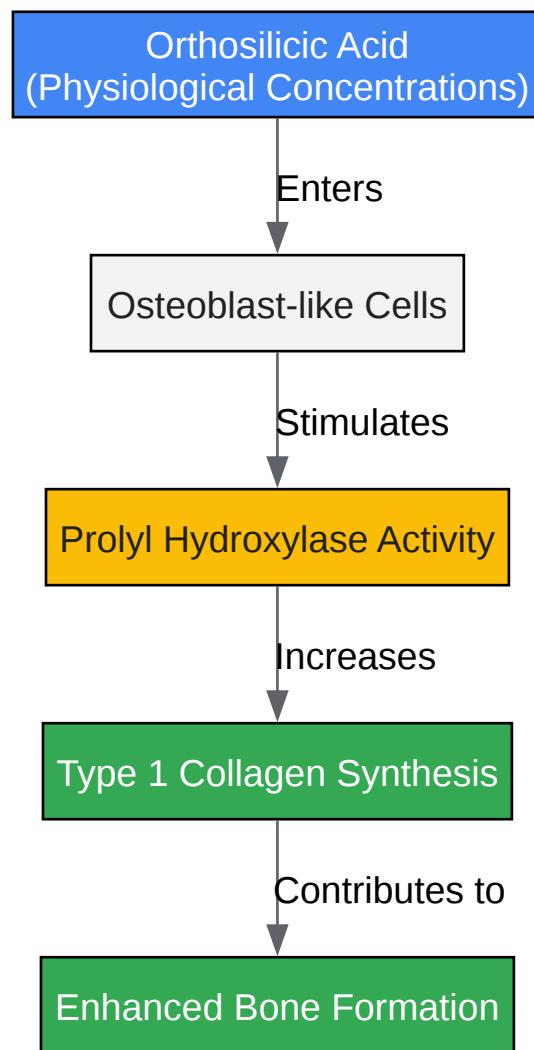
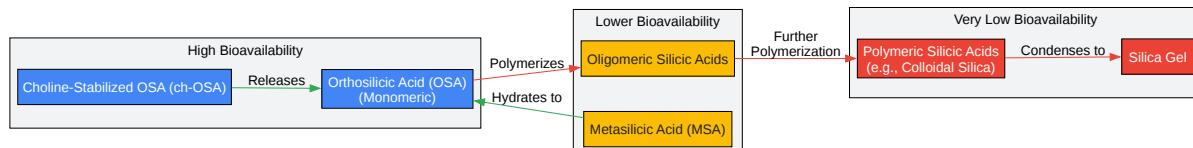
Orthosilicic acid (H_4SiO_4) is a monomeric, fully hydrated form of silicic acid.^[1] In contrast, **metasilicic acid** (H_2SiO_3) is considered a hypothetical and unstable compound, essentially a dehydrated form of orthosilicic acid.^{[2][3][4]} In aqueous solutions, **metasilicic acid** has a strong tendency to polymerize, forming larger, less bioavailable silica structures.^{[2][3]} From a biological perspective, the crucial distinction is that orthosilicic acid is the form of silicon that is readily absorbed by organisms, including humans, animals, and plants.^{[5][6][7][8][9]} **Metasilicic acid** and its salts (metasilicates) serve as precursors that release bioavailable orthosilicic acid in biological and environmental systems.^[2]

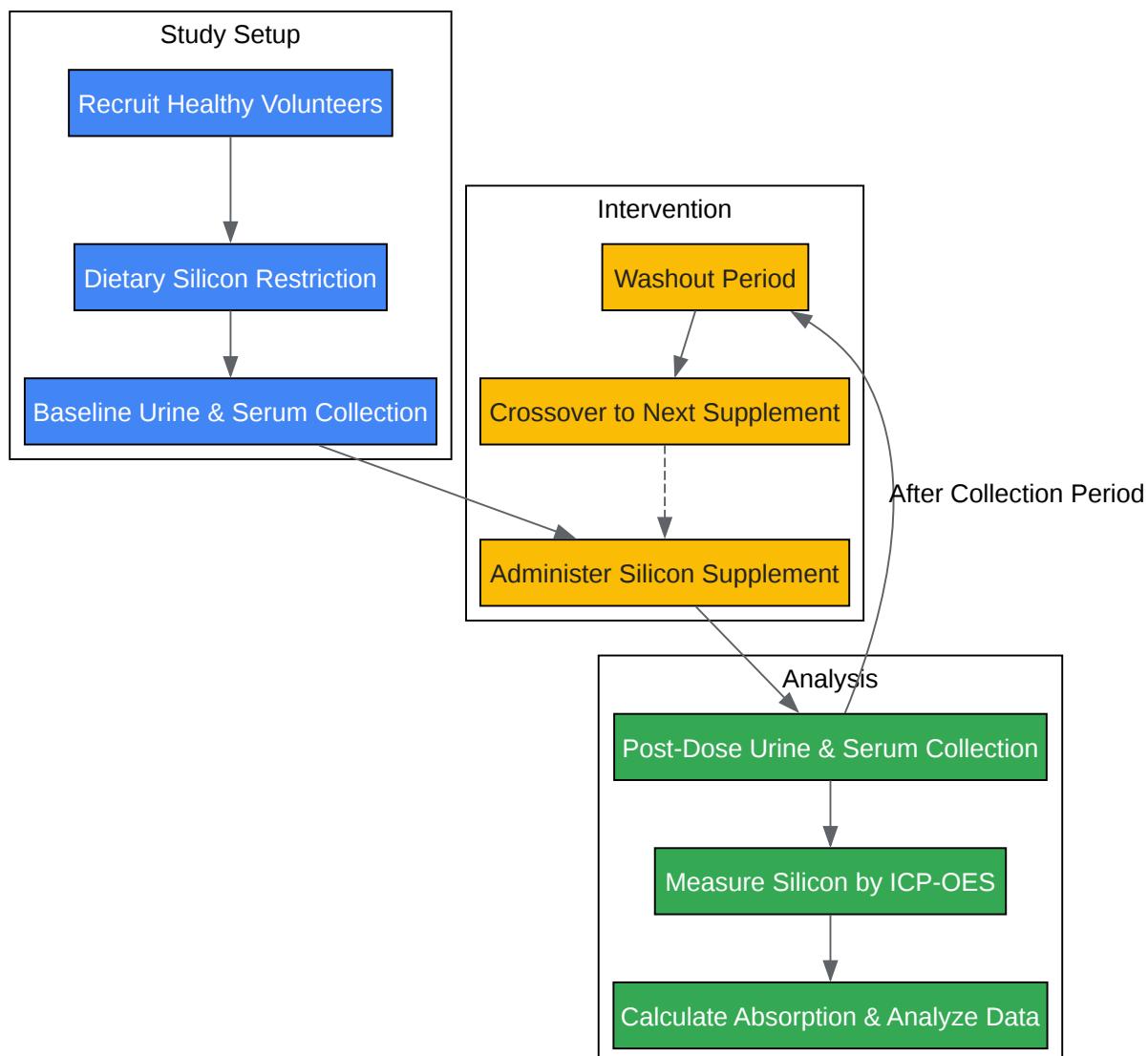
Bioavailability and Absorption

The bioavailability of silicon is critically dependent on its chemical form. Monomeric orthosilicic acid and its soluble oligomers exhibit the highest absorption rates in the gastrointestinal tract.^[10] As polymerization increases, bioavailability significantly decreases.^{[10][11]} Stabilized forms

of orthosilicic acid, such as choline-stabilized orthosilicic acid (ch-OSA), have been developed to prevent polymerization and enhance bioavailability.[10][12]

The following diagram illustrates the relationship between different forms of silicic acid and their bioavailability.



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